

# benchmarking Lithium 1-pentynyl- against other organolithium compounds

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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## Basic Information and Synthesis of Lithium 1-pentynyl-

The table below summarizes the key identifiers and a common synthesis method for Lithium 1-pentynyl-, also known as 1-pentynyllithium [1] [2].

Property	Description
CAS Number	18643-50-0 [1] [2]
Molecular Formula	$C_5H_7Li$ [1] [2]
Molecular Weight	74.05 - 74.1 g/mol [1] [2]
IUPAC Name	lithium;pent-1-yne [1]
Common Role	Reactive intermediate in organic synthesis and materials science research [1]

### Synthesis Protocol

### Details & Conditions

| **Direct Lithiation** [1] | **Substrate:** 1-Pentyne **Reagent:** n-Butyllithium (n-BuLi) **Solvent:** Tetrahydrofuran (THF) or Diethyl Ether **Temperature:** -78 °C to 0 °C **Atmosphere:** Inert (e.g., Argon or Nitrogen)

**Reaction:**  $R-H + n-BuLi \rightarrow R-Li + n-Butane$  |

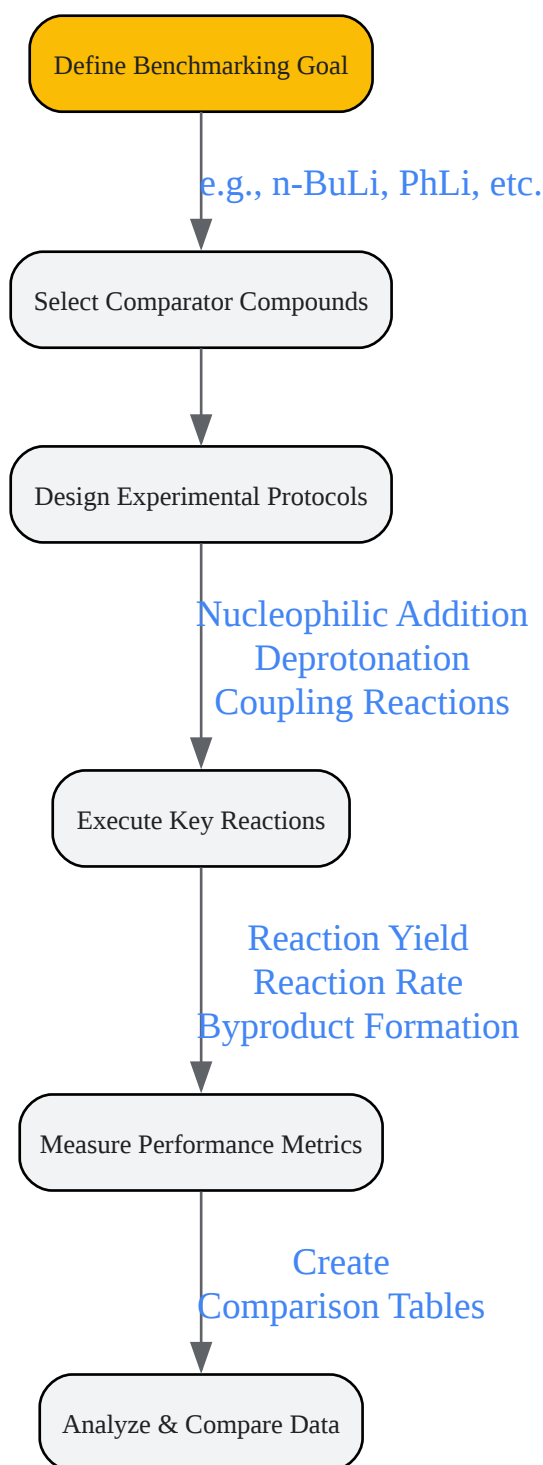
## Organolithium Reagents in Context

Lithium 1-pentynyl- belongs to the broader class of **organolithium reagents**, which are carbon-lithium compounds widely used as strong nucleophiles and bases in synthetic chemistry [3]. The reactivity of these reagents is heavily influenced by their structure and environment [3].

- **Structure and Aggregation:** They often exist as aggregates (dimers, tetramers, hexamers) in solution, and their degree of aggregation can significantly impact their reactivity and selectivity [3].
- **Solvent Effects:** The choice of solvent (e.g., ethers like THF) and additives (e.g., TMEDA) can alter the aggregation state and thus the reagent's nucleophilicity [1] [3].

## How to Approach Benchmarking

To conduct a comparative evaluation, you would typically design experiments to measure key performance metrics. The diagram below outlines a generalized workflow for such a benchmarking study.



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Based on this workflow, you would need to define the specific parameters for a benchmark, as illustrated in the table below.

Benchmarking Aspect	Specific Parameters to Measure & Compare
Reactivity & Selectivity	Yield and purity in reactions with aldehydes, ketones, or alkyl halides; regioselectivity in deprotonation.
Kinetics	Reaction rate constants and reaction half-lives under standardized conditions.
Stability & Handling	Shelf-life in different solvents (e.g., THF, ethers); sensitivity to temperature, air, and moisture.
Structural Analysis	Degree of aggregation in different solvents (via NMR or other techniques) and its link to reactivity.

## A Path Forward for Your Research

Since direct, head-to-head experimental data is scarce, you may need to consult more specialized resources:

- **Search academic databases** like SciFinder or Reaxys, which are designed for deep chemical literature retrieval and may uncover more specific comparative studies.
- **Review synthetic methodologies** in organic chemistry journals that use 1-pentynyllithium, which can provide indirect evidence of its performance compared to other reagents used in similar contexts.

### Need Custom Synthesis?

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## References

1. Buy Lithium, 1-pentynyl- | 18643-50-0 [smolecule.com]
2. lithium,pent-1-yne | CAS#:18643-50-0 [chemsrc.com]
3. Organolithium reagent [en.wikipedia.org]

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**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
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